

Safety and Handling of 1-Hexen-3-yne: A Technical Guide

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Compound of Interest

Compound Name: 1-Hexen-3-yne

Cat. No.: B080827

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for professionals in research and development. The information provided is based on available data and general safety principles for handling reactive hydrocarbons. For **1-Hexen-3-yne**, specific quantitative safety data is limited. Therefore, all handling and safety procedures should be conducted with the utmost caution, and it is imperative to consult a comprehensive and current Safety Data Sheet (SDS) from the supplier before use. All operations should be performed by trained personnel in a controlled laboratory setting.

Introduction

1-Hexen-3-yne (CAS No. 13721-54-5), also known as ethylvinylacetylene, is a highly reactive organic compound due to the presence of both a double and a triple bond in its structure. This conjugated enyne system makes it a valuable intermediate in organic synthesis. However, its reactivity also presents significant safety challenges. This guide provides a detailed overview of the known safety and handling precautions for **1-Hexen-3-yne**, including its physicochemical properties, potential hazards, and recommended safety procedures.

Physicochemical and Safety Data

The following tables summarize the available quantitative data for **1-Hexen-3-yne**. Due to the limited availability of specific experimental data for **1-Hexen-3-yne**, data for the related compound 1-Hexene is provided for comparison and to infer potential hazards. It is crucial to

recognize that 1-Hexene and **1-Hexen-3-yne** have different chemical structures and reactivities, and the data for 1-Hexene should be used only as a general guide with extreme caution.

Table 1: Physical and Chemical Properties

Property	1-Hexen-3-yne	1-Hexene (for comparison)	Source
CAS Number	13721-54-5	592-41-6	[1]
Molecular Formula	C ₆ H ₈	C ₆ H ₁₂	[2][3]
Molecular Weight	80.13 g/mol	84.16 g/mol	[4][5]
Boiling Point	85.2 °C at 760 mmHg	63 °C	[4][5]
Density	0.756 g/cm ³	0.67 g/cm ³ at 20 °C	[1][4][5]
Vapor Pressure	78.3 mmHg at 25 °C	~41.3 kPa at 20 °C	[1][5]
Solubility	No data available	Insoluble in water	[1][5]

Table 2: Flammability Data

Property	1-Hexen-3-yne	1-Hexene (for comparison)	Source
Flash Point	No data available	-26 °C	[1][5]
Lower Explosion Limit (LEL)	No data available	~1.2 %(V)	[1][5]
Upper Explosion Limit (UEL)	No data available	~7 %(V)	[1][5]
Auto-ignition Temperature	No data available	265 °C	[1][5]

Table 3: Toxicological Data

Parameter	1-Hexen-3-yne	1-Hexene (for comparison)	Source
LD50 (Oral)	No data available	No data available	[1][6]
LD50 (Dermal)	No data available	No data available	[1][6]
LC50 (Inhalation)	No data available	No data available	[1][6]
Occupational Exposure Limits	No data available	ACGIH TLV (8-hour TWA): 50 ppm	[1][5][7]

Hazard Identification and Reactivity

Hazard Statement: Based on the data for similar compounds, **1-Hexen-3-yne** is expected to be a highly flammable liquid and vapor.[6][8] It may be harmful if swallowed and may cause skin and eye irritation.[9]

Reactivity:

- The conjugated enyne structure of **1-Hexen-3-yne** makes it highly reactive.
- It can undergo addition reactions, polymerization, and other transformations.
- Due to its unsaturated nature, it may be susceptible to forming explosive peroxides when exposed to air, especially over time.[10]
- It is expected to be incompatible with strong oxidizing agents, acids, and bases.[11]
- Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[11]

Experimental Protocols

General Handling Precautions

All work with **1-Hexen-3-yne** should be conducted in a well-ventilated chemical fume hood.[12] Sources of ignition, such as open flames, hot surfaces, and sparks, must be strictly avoided.

[12] Use explosion-proof electrical equipment.[12] All containers and transfer equipment should be grounded and bonded to prevent static discharge.[12] Use non-sparking tools.[12]

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene), a flame-retardant lab coat, and closed-toe shoes.
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor cartridge is required.

Storage

Store **1-Hexen-3-yne** in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.[13] The storage area should be designated for flammable liquids. Protect from direct sunlight. It is advisable to store it under an inert atmosphere (e.g., nitrogen or argon) to prevent peroxide formation.

Spill and Emergency Procedures

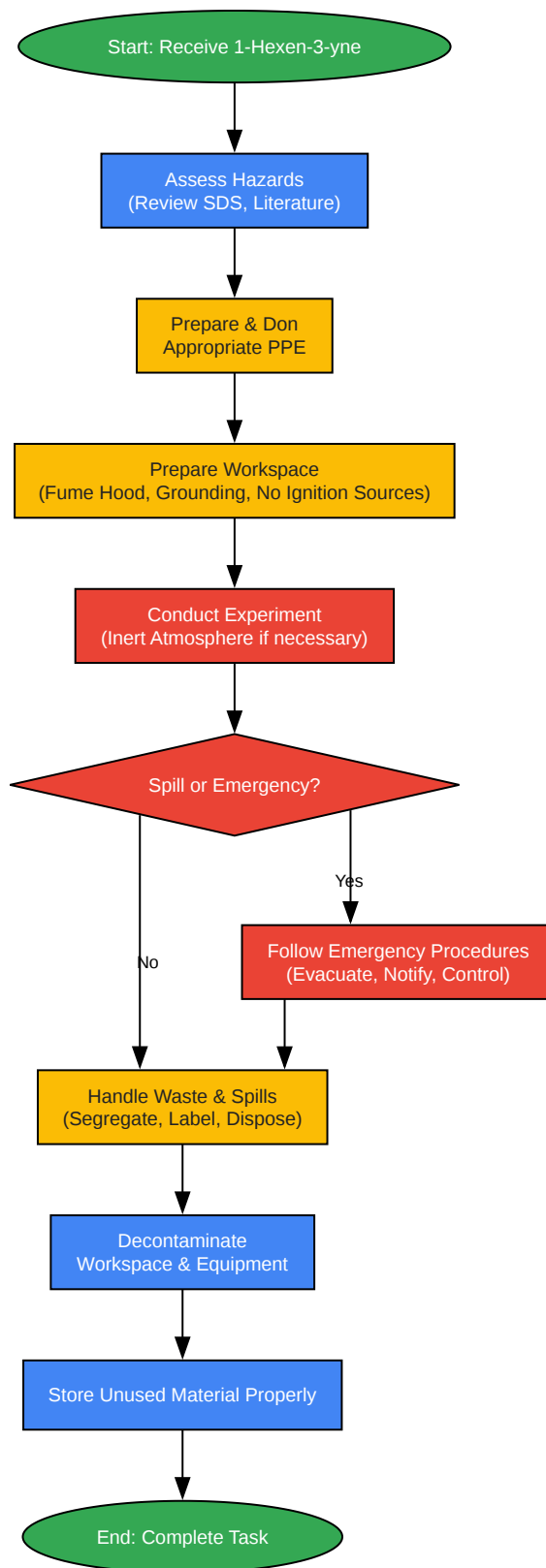
- Small Spills: Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite) and place it in a sealed container for disposal.
- Large Spills: Evacuate the area immediately. Remove all ignition sources. Contain the spill if possible without risk. Use a non-sparking shovel to collect the absorbed material.
- Fire: Use dry chemical, carbon dioxide, or foam extinguishers.[11] Do not use water, as it may be ineffective and spread the fire.[11]

Disposal

Dispose of **1-Hexen-3-yne** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not pour down the drain.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of **1-Hexen-3-yne**.



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Caption: Logical workflow for the safe handling of **1-Hexen-3-yne**.

Conclusion

1-Hexen-3-yne is a valuable but hazardous chemical that requires strict adherence to safety protocols. The lack of comprehensive, publicly available quantitative safety data for this specific compound necessitates a highly cautious approach. Researchers, scientists, and drug development professionals must prioritize risk assessment, proper engineering controls, and the use of appropriate personal protective equipment. By following the guidelines outlined in this technical guide and consulting all available safety resources, the risks associated with handling **1-Hexen-3-yne** can be effectively managed.

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